

Application Note & Protocol: Preparation of Sodium Monododecyl Phosphate Stock Solutions

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Compound of Interest

Compound Name: Sodium Monododecyl Phosphate

Cat. No.: B12509381

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Introduction: The Role of Sodium Monododecyl Phosphate in Advanced Formulations

Sodium Monododecyl Phosphate (SMP), also known as Sodium Lauryl Phosphate, is an anionic surfactant of significant interest in the fields of pharmaceutical sciences, biochemistry, and materials research. Its amphiphilic nature, characterized by a hydrophilic phosphate head group and a hydrophobic dodecyl (C12) tail, allows it to effectively reduce surface tension and form micelles in aqueous solutions[1]. These properties make it a valuable excipient for enhancing the solubility and bioavailability of poorly water-soluble active pharmaceutical ingredients (APIs), acting as an emulsifier, and serving as a key component in advanced drug delivery systems[2][3][4].

Unlike simpler surfactants, the solubility of **Sodium Monododecyl Phosphate** in water is highly dependent on temperature, a phenomenon governed by its Krafft point. This application note provides a comprehensive, field-proven protocol for the preparation of SMP stock solutions, grounded in the physicochemical principles that dictate its behavior in solution.

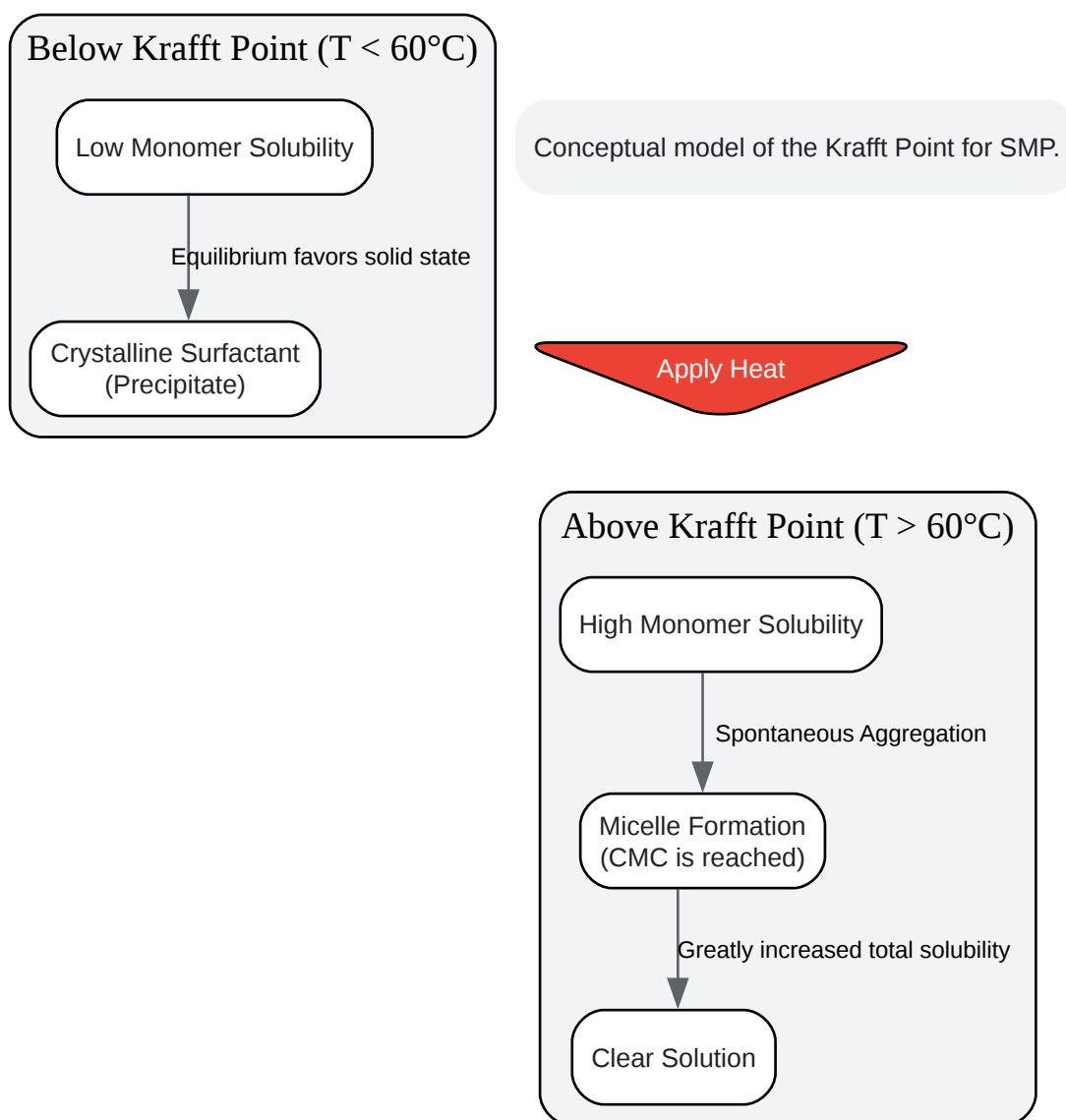
Understanding these principles is critical for ensuring the creation of stable, consistent, and effective solutions for research and development applications.

The Science of Solubilization: Understanding the Krafft Point

The primary challenge in preparing aqueous solutions of many ionic surfactants, including SMP, is overcoming their limited solubility at room temperature. This is dictated by the Krafft temperature (T_k), which is the minimum temperature at which surfactants begin to form micelles[5].

- Below the Krafft Point: The surfactant molecules exist primarily as individual monomers, and their solubility is very low. The surfactant remains in a crystalline or hydrated solid state[3].
- At the Krafft Point: The solubility of the surfactant monomer becomes equal to its Critical Micelle Concentration (CMC).
- Above the Krafft Point: As the temperature increases beyond T_k , the solubility of the surfactant rises sharply. The molecules readily aggregate to form micelles, which can then solubilize additional surfactant molecules within their hydrophobic cores, leading to a dramatic increase in the total amount of surfactant that can be brought into solution[6][7].

For **Sodium Monododecyl Phosphate**, the conventional Krafft point is observed at approximately 60°C, where its solubility reaches about 0.01 M[1][8]. Therefore, heating the solvent is not merely a suggestion but a mandatory step to dissolve SMP effectively at concentrations typically required for stock solutions.



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Figure 1: Conceptual model of the Krafft Point for SMP.

Reagent Properties and Materials

Accurate solution preparation begins with accurate starting materials. The information below pertains to the commonly available disodium salt of monododecyl phosphate.

Property	Value	Source
Chemical Name	Disodium Monododecyl Phosphate	[9]
Synonyms	Sodium Monolauryl Phosphate, Disodium Lauryl Phosphate	[10][11]
CAS Number	7423-32-7 or 17026-83-4	[10][12]
Molecular Formula	C ₁₂ H ₂₅ Na ₂ O ₄ P	[9][10]
Molecular Weight	310.28 g/mol	[9][10][12]
Krafft Temperature (T _k)	~40°C - 60°C	[1][6][8]
Appearance	White to off-white solid powder	[13]

Required Equipment & Reagents:

- **Sodium Monododecyl Phosphate** powder (ensure purity >75% as some products contain related phosphates[12])
- High-purity, deionized (DI) or Milli-Q water
- Analytical balance
- Appropriate volumetric flasks and graduated cylinders
- Glass beaker (appropriately oversized for the final volume)
- Magnetic stir plate with heating capability
- Magnetic stir bar
- Thermometer or temperature probe
- Spatula and weighing paper/boat
- 0.22 µm or 0.45 µm sterile syringe filter (optional, for clarification)

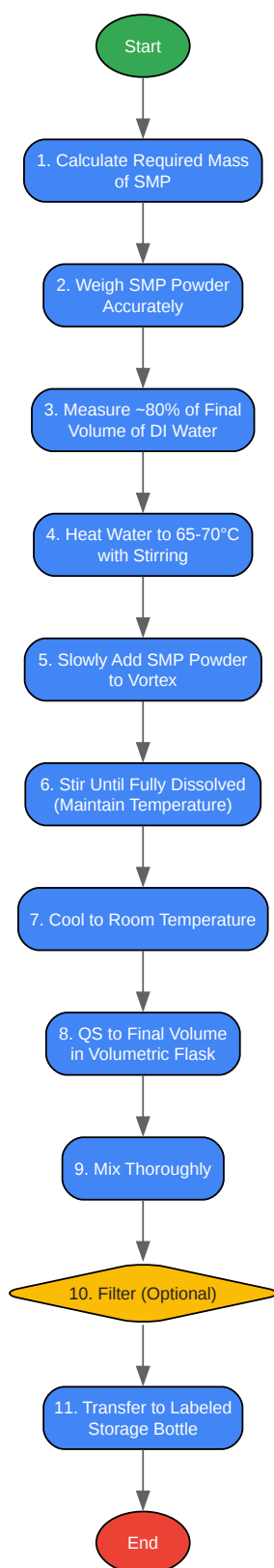
- Personal Protective Equipment (PPE): Safety glasses, gloves, lab coat

Safety & Pre-Protocol Considerations

- Handling: While not classified as acutely hazardous, SMP is a fine powder that can be an irritant upon inhalation or contact with eyes and skin[14]. Handle in a well-ventilated area or fume hood. Wear appropriate PPE at all times[14].
- Calculations: Always perform calculations before weighing. For a desired molarity (M), use the following formula:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Final Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - Example for 100 mL of a 50 mM stock solution:
 - $\text{Mass} = 0.050 \text{ mol/L} \times 0.100 \text{ L} \times 310.28 \text{ g/mol} = 1.5514 \text{ g}$

Detailed Protocol for Stock Solution Preparation

This protocol is designed to ensure complete dissolution by heating the solvent above the Krafft temperature of SMP.



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Figure 2: Step-by-step workflow for preparing SMP stock solution.

Step-by-Step Methodology:

- **Calculate & Weigh:** Perform the necessary calculations as described in Section 4.0. Accurately weigh the required mass of **Sodium Monododecyl Phosphate** powder using an analytical balance.
- **Measure Solvent:** In a glass beaker, add a magnetic stir bar and approximately 80% of the final desired volume of high-purity water.
 - **Scientist's Note:** Starting with a lower volume prevents overshooting the final mark after the solute is added and ensures the final concentration is accurate when transferred to a volumetric flask.
- **Heat and Stir:** Place the beaker on a magnetic stir plate with heating. Begin stirring at a moderate speed to create a vortex. Gently heat the water to 65-70°C. Monitor the temperature closely with a thermometer.
 - **Scientist's Note:** This temperature is safely above the reported Krafft point of ~60°C, ensuring the energy barrier for micellization and dissolution is overcome^{[1][8]}. Vigorous boiling should be avoided as it can cause splashing and change the solvent volume.
- **Add Solute:** Once the target temperature is stable, slowly add the pre-weighed SMP powder to the side of the vortex.
 - **Scientist's Note:** Adding the powder slowly prevents clumping and allows the particles to hydrate and dissolve more efficiently.
- **Dissolve:** Continue stirring and maintain the temperature between 65-70°C until all the powder is completely dissolved and the solution appears clear and homogenous. This may take several minutes.
- **Cool Down:** Turn off the heat and allow the solution to cool to room temperature while still stirring.
- **Adjust to Final Volume (QS):** Carefully transfer the cooled solution to an appropriate volumetric flask. Rinse the beaker with a small amount of DI water and add the rinsing to the flask to ensure a complete transfer of the solute. Add DI water to the calibration mark (QS).

- **Final Mix & Storage:** Cap the volumetric flask and invert it 15-20 times to ensure the final solution is homogenous. If desired, filter the solution through a 0.22 μm or 0.45 μm filter to remove any potential microparticulates. Transfer the final solution to a clearly labeled, sealed storage bottle.

Quality Control, Storage, and Stability

- **Initial QC:** The final solution should be clear and free of any visible particulates. Measure the pH of the solution; it should be in the neutral to slightly alkaline range.
- **Storage:** Store the stock solution in a tightly sealed container at 2-8°C. While short-term storage at room temperature is acceptable, refrigeration is recommended for long-term stability to prevent microbial growth. Studies on sodium phosphate solutions suggest good chemical stability under these conditions^[15].
- **Stability:** Upon cooling, especially at high concentrations, some precipitation or cloudiness may occur if the concentration is near its solubility limit at that temperature. If this happens, gently warm the solution before use to redissolve the surfactant. Always visually inspect the solution for signs of precipitation or contamination before use.

Troubleshooting

Issue	Possible Cause	Recommended Solution
Powder won't dissolve	Temperature is below the Krafft point.	Ensure the water temperature is maintained at 65-70°C during the dissolution step.
Solution is cloudy at room temp	Concentration is too high; solution is supersaturated at room temperature.	Gently warm the solution before use to redissolve. For future preparations, consider making a slightly more dilute stock.
Solution precipitates upon refrigeration	The solution has exceeded its solubility limit at the lower temperature.	This is expected for highly concentrated solutions. Warm the solution to redissolve completely before pipetting for use. Ensure the solution is homogenous before taking an aliquot.

References

- Aggregation Behavior of Sodium Mono-n-Dodecyl Phosphate Surfactant in Aqueous Media, and Function in Catalytic. J-Stage. [\[Link\]](#)
- Quarter-Salt Formation Defining the Anomalous Temperature Dependence of the Aqueous Solubility of **Sodium Monododecyl Phosphate**. PubMed. [\[Link\]](#)
- **Sodium Monododecyl Phosphate**, CAS 17026-83-4. BioFuran Materials. [\[Link\]](#)
- **Sodium Monododecyl Phosphate** | C₂₄H₅₁Na₃O₈P₂. PubChem. [\[Link\]](#)
- The Effect of Added Salts on the Solubilities and Krafft Points of Sodium Dodecyl Sulfate and Potassium Perfluoro-octanoate. J-Stage. [\[Link\]](#)
- Krafft temperature. Wikipedia. [\[Link\]](#)

- Effect of counter ion concentration added with mixture of water and ethylene glycol on Krafft temperature of sodium dodecyl. Digital Commons @ EMU. [\[Link\]](#)
- Quarter-Salt Formation Defining the Anomalous Temperature Dependence of the Aqueous Solubility of **Sodium Monododecyl Phosphate**. ACS Publications. [\[Link\]](#)
- Cloud and Krafft points. Prof Steven Abbott, Practical Surfactants Science. [\[Link\]](#)
- Measurements of the Krafft Point of Surfactant Molecular Complexes: Insights into the Intricacies of “Solubilization”. ACS Publications. [\[Link\]](#)
- Does anybody know how to determine the Krafft point of any surfactant? ResearchGate. [\[Link\]](#)
- Krafft temperature – Knowledge and References. Taylor & Francis Online. [\[Link\]](#)
- PHYSICO-CHEMICAL EVALUATION OF FEED PHOSPHATES AS A CRITERION OF THEIR CLASSIFICATION. hrcak. [\[Link\]](#)
- Parameter Dependence of the Solubility Limit for Disodium Phosphate. PMC - NIH. [\[Link\]](#)
- Estimate of the Ionization Degree of Ionic Micelles Based on Krafft Temperature Measurements. CSUN. [\[Link\]](#)
- The role of sodium lauryl sulfate on formulation of directly compressed tablets containing simvastatin and aspirin: Effect on drugs dissolution and gastric mucosa. NIH. [\[Link\]](#)
- Extended Stability of Sodium Phosphate Solutions in Polyvinyl Chloride Bags. PubMed. [\[Link\]](#)
- Sodium Lauryl Sulfate Increases the Efficacy of a Topical Formulation of Foscarnet Against Herpes Simplex Virus Type 1 Cutaneous Lesions in Mice. PubMed. [\[Link\]](#)
- Sodium Lauryl Sulfate, Monododecyl Sodium Sulfate, Sodium Monolauryl Sulfate, Sodium Dodecyl Sulfate, Sodium Dodecane Sulfate. Betakim Tekstil. [\[Link\]](#)
- Extended Stability of Sodium Phosphate Solutions in Polyvinyl Chloride Bags. PMC - NIH. [\[Link\]](#)

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Sources

- 1. Quarter-salt formation defining the anomalous temperature dependence of the aqueous solubility of sodium monododecyl phosphate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. 17026-83-4|Dodecyl dihydrogen phosphate xSodium salt|BLD Pharm [bldpharm.com]
- 3. Cloud and Krafft points | Practical Surfactants Science | Prof Steven Abbott [stevenabbott.co.uk]
- 4. Research Portal [rex.libraries.wsu.edu]
- 5. Krafft temperature - Wikipedia [en.wikipedia.org]
- 6. jstage.jst.go.jp [jstage.jst.go.jp]
- 7. taylorandfrancis.com [taylorandfrancis.com]
- 8. pubs.acs.org [pubs.acs.org]
- 9. biofuranchem.com [biofuranchem.com]
- 10. parchem.com [parchem.com]
- 11. 7423-32-7 CAS MSDS (PHOSPHORIC ACID MONO-N-DODECYL ESTER SODIUM SALT) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 12. aksci.com [aksci.com]
- 13. 17026-83-4 | MFCD00058971 | Sodium monododecyl phosphate [aaronchem.com]
- 14. buildingblock.bocsci.com [buildingblock.bocsci.com]
- 15. alchembio.com [alchembio.com]
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